

Application Notes and Protocols for Preparing Nafadotride Solutions for Intraperitoneal Injection

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Compound of Interest

Compound Name: Nafadotride

Cat. No.: B131982

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Introduction

Nafadotride is a potent and selective antagonist of the dopamine D3 receptor, a G protein-coupled receptor primarily expressed in the limbic regions of the brain.[1][2] Its selectivity for the D3 receptor over other dopamine receptor subtypes makes it a valuable tool for investigating the role of this receptor in various physiological and pathological processes, including neuropsychiatric disorders.[1][3] These application notes provide a detailed protocol for the preparation of **nafadotride** solutions suitable for intraperitoneal (i.p.) injection in rodent models, a common administration route in preclinical research.[4]

Data Presentation

Table 1: Chemical and Physical Properties of Nafadotride

Property	Value
Molecular Formula	C ₂₂ H ₂₇ N ₃ O ₂
Molecular Weight	365.47 g/mol
Appearance	Solid
Storage	Store at -20°C

Data sourced from publicly available chemical supplier information.

Table 2: Recommended Dosage and Vehicle for Intraperitoneal Injection

Species	Dosage Range (mg/kg)	Recommended Vehicle	Injection Volume (ml/kg)
Rat	0.75 - 3	20% DMSO in sterile saline	Up to 10
Mouse	0.1 - 100	20% DMSO in sterile saline	Up to 10

Dosage ranges are based on published in vivo studies. The recommended vehicle is based on common practices for administering hydrophobic compounds intraperitoneally.

Experimental Protocols

Protocol for Preparation of Nafadotride Solution (1 mg/mL for a 1 mg/kg dose in a 250g rat)

Materials:

- **Nafadotride** powder
- Dimethyl sulfoxide (DMSO), sterile
- 0.9% Sodium Chloride (sterile saline)

- Sterile 1.5 mL or 2 mL microcentrifuge tubes
- Sterile syringes (1 mL and 5 mL)
- Sterile needles (e.g., 25-27G)
- Vortex mixer
- Calibrated scale

Procedure:

- Calculate the required amount of **nafadotride**:
 - For a 250 g (0.25 kg) rat receiving a 1 mg/kg dose, the total required dose is 0.25 mg.
 - To minimize injection volume and ensure accurate dosing, a stock solution is recommended. For this protocol, we will prepare a 1 mg/mL stock solution.
- Prepare the vehicle (20% DMSO in saline):
 - In a sterile tube, aseptically mix 0.2 mL of sterile DMSO with 0.8 mL of sterile saline to prepare 1 mL of the vehicle.
 - Scale up the volume as needed for the number of animals in the study.
- Dissolve **nafadotride**:
 - Weigh 1 mg of **nafadotride** powder and place it into a sterile microcentrifuge tube.
 - Add 1 mL of the 20% DMSO in saline vehicle to the tube.
 - Vortex the solution thoroughly until the **nafadotride** is completely dissolved. The solution should be clear and free of visible particles. Gentle warming (to no more than 37°C) may aid in dissolution if necessary.
- Dose Calculation and Administration:
 - The final concentration of the prepared solution is 1 mg/mL.

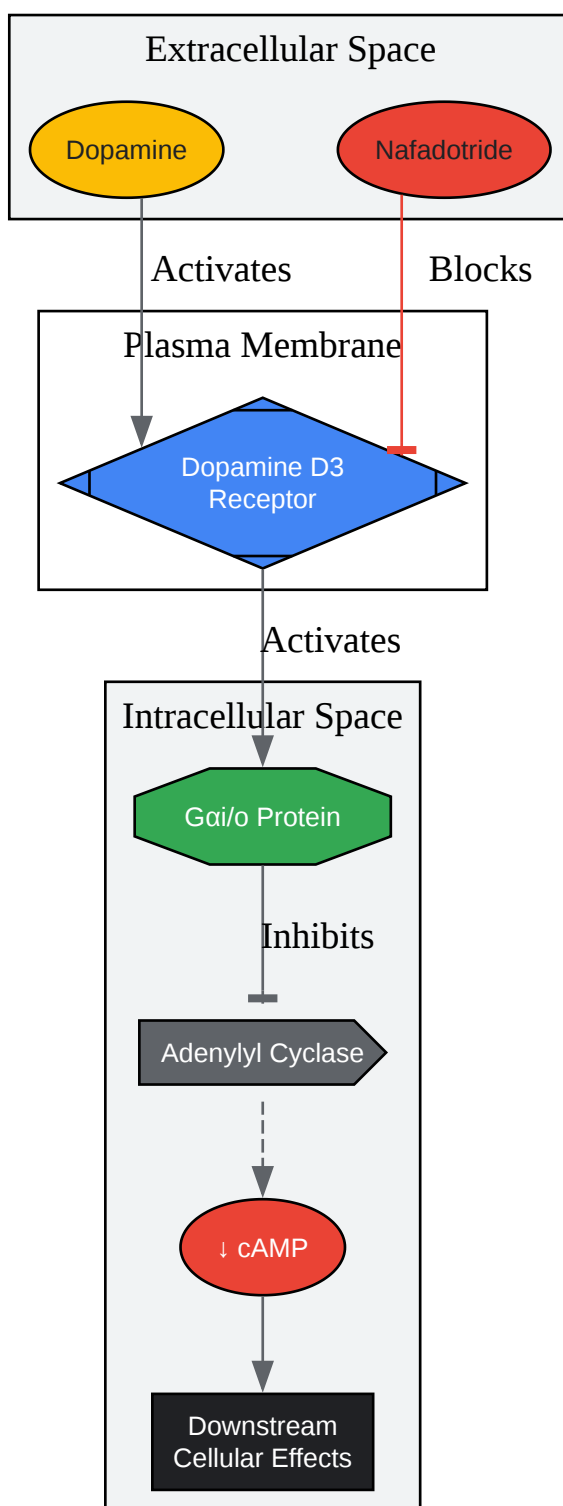
- For a 1 mg/kg dose in a 250 g rat, the injection volume will be 0.25 mL (250 μ L).
- Draw the calculated volume into a sterile 1 mL syringe fitted with a 25-27G needle.
- Administer the solution via intraperitoneal injection into the lower right quadrant of the abdomen to avoid puncturing the cecum or bladder.

Stability and Storage:

- It is recommended to prepare fresh **nafadotride** solutions on the day of use.
- If short-term storage is necessary, store the solution at 2-8°C, protected from light, for no longer than 24 hours.
- For longer-term storage of a stock solution in 100% DMSO, it is advisable to store it at -20°C. However, the stability of **nafadotride** in a DMSO/saline mixture over extended periods has not been formally reported and should be used with caution.

Mandatory Visualization

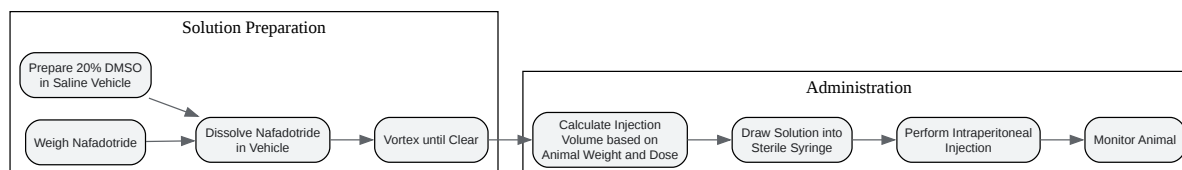
Dopamine D3 Receptor Signaling Pathway



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Caption: Mechanism of action of **Nafadotride** on the Dopamine D3 receptor signaling pathway.

Experimental Workflow for Nafadotride Solution Preparation and Injection



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Caption: Workflow for preparing and administering **nafadotride** solution for in vivo studies.

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